

Proper Disposal Procedures for Dichloromethane (DCM)

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Compound of Interest

Compound Name: *Dccem*

Cat. No.: *B053258*

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Disclaimer: The following guidelines are based on the likely assumption that "**Dccem**" is a typographical error for Dichloromethane (DCM), a common laboratory solvent also known as methylene chloride. Dichloromethane is a hazardous chemical that requires strict handling and disposal protocols.^{[1][2][3]} Professionals should always consult their institution's specific Safety Data Sheets (SDS) and waste disposal procedures.

Immediate Safety and Logistical Information

Dichloromethane is a volatile, colorless liquid with a sweetish odor that poses several health risks.^{[2][4]} It is a suspected carcinogen, can cause skin and eye irritation, and may lead to central nervous system depression upon inhalation.^{[4][5][6]} Due to its high volatility, the primary exposure route is inhalation.^{[1][4]}

Personal Protective Equipment (PPE) is mandatory when handling DCM:

- Ventilation: Always handle dichloromethane in a certified chemical fume hood to minimize inhalation of vapors.^{[1][7]}
- Eye Protection: Chemical safety goggles or a face shield are required.^[1]
- Protective Clothing: A lab coat, preferably buttoned, should be worn.^[1]
- Gloves: Dichloromethane can penetrate standard nitrile gloves quickly.^[1] For short-duration tasks involving small quantities, double-gloving with nitrile gloves is a common practice. For

handling larger volumes or for spill cleanup, more resistant gloves such as Viton or Silvershield® are recommended.[1] Contaminated gloves must be removed and disposed of as hazardous waste immediately.[1][8]

Quantitative Data

The following table summarizes key quantitative data for Dichloromethane (DCM).

Property	Value
Chemical Formula	CH ₂ Cl ₂ [4]
Molar Mass	84.93 g/mol [3]
Density	1.3266 g/cm ³ (at 20°C)[4]
Boiling Point	39.6 °C (103.3 °F)[4]
Melting Point	-96.7 °C (-142.1 °F)[4]
Vapor Pressure	350 mbar (at 20°C)[9]
Solubility in Water	17.5 g/L (at 25°C)[4]
Autoignition Temperature	556 °C (1032.8 °F)[9]
Lower Flammability Limit	13 vol %[9]
Upper Flammability Limit	23 vol %[9]

Experimental Protocols

Protocol for Segregation and Collection of Dichloromethane Waste:

- **Designated Waste Container:** All waste containing dichloromethane must be collected in a designated, chemically compatible, and properly sealed container.[1][10] Suitable containers are typically made of glass or high-density polyethylene (HDPE).[10]
- **Labeling:** The container must be clearly labeled as "Hazardous Waste: Dichloromethane".[1] The label should also list any other chemicals mixed with the DCM and their approximate concentrations.[1]

- Segregation: Do not mix dichloromethane waste with incompatible materials such as strong oxidizers, strong acids, amines, or chemically active metals like aluminum or magnesium.
[11][12]
- Storage: Store the sealed waste container in a cool, dry, well-ventilated area, away from heat sources and direct sunlight.[10] The storage location should be a designated satellite accumulation area for hazardous waste.[8]

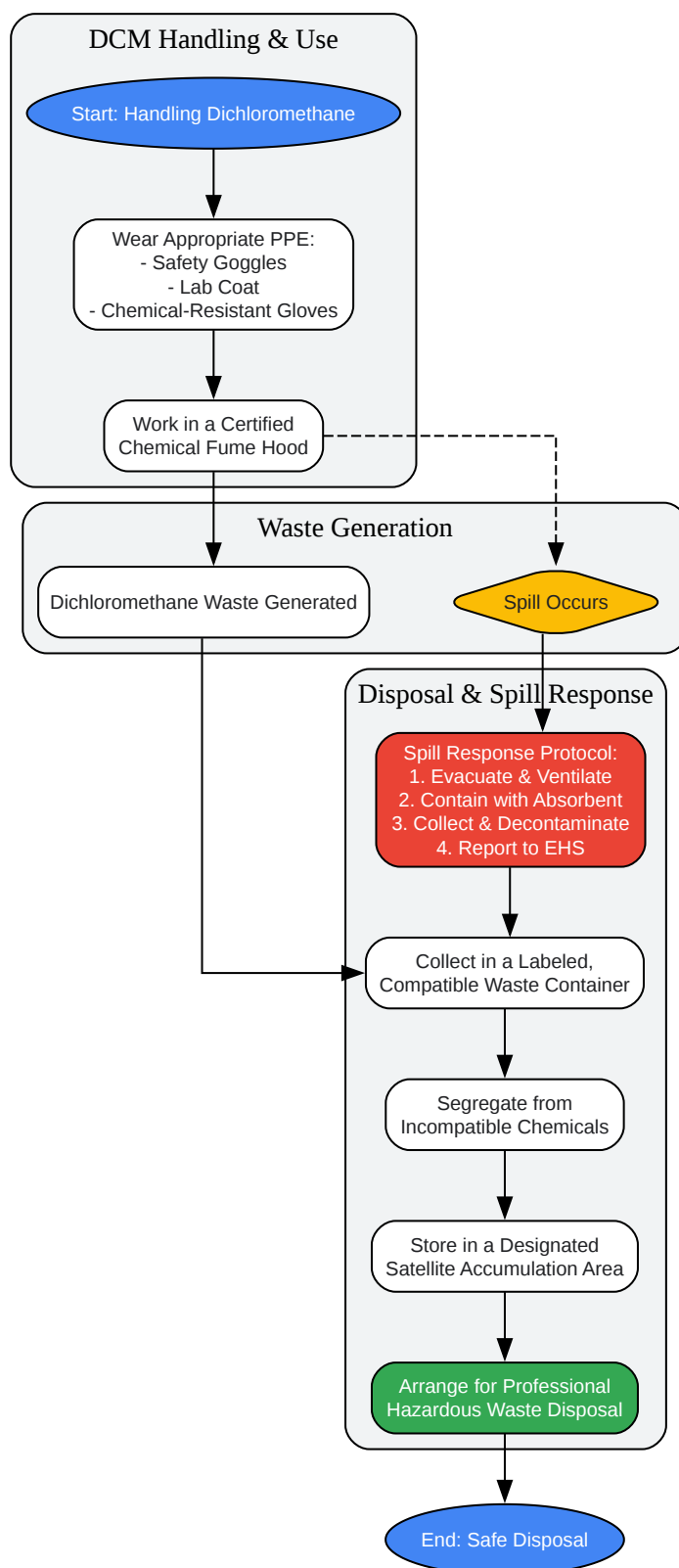
Protocol for Managing Dichloromethane Spills:

- Immediate Evacuation: In the event of a large spill, evacuate the immediate area.[7]
- Ventilation: Ensure the area is well-ventilated, typically by working within a chemical fume hood. For larger spills, further ventilation may be necessary.
- Containment: For small spills (<100 mL), use an absorbent material like vermiculite, sand, or a commercial spill pillow to contain the liquid.[10] Do not use combustible materials like sawdust.[10]
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste.
- Decontamination: Clean the spill area with soap and water after the initial cleanup.[11]
- Reporting: Report all spills to the institution's Environmental Health & Safety (EHS) department.[1] For large spills, contact EHS or emergency services immediately.[13]

Disposal Plan

Dichloromethane waste is classified as hazardous and must be disposed of through a licensed hazardous waste management company.[1][10] It is illegal and unsafe to dispose of dichloromethane down the drain.[1][8] The primary disposal method for halogenated solvent waste is high-temperature incineration.[10] Some facilities may also offer solvent recycling or reclamation services.[10] Always follow your institution's specific procedures for arranging the collection and disposal of hazardous waste.[1]

Visualizations



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Caption: Workflow for the safe handling and disposal of dichloromethane waste.

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References

- 1. benchchem.com [benchchem.com]
- 2. Dichloromethane | 75-09-2 [chemicalbook.com]
- 3. Methylene Chloride | Fisher Scientific [fishersci.com]
- 4. Dichloromethane - Wikipedia [en.wikipedia.org]
- 5. chemos.de [chemos.de]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. labproinc.com [labproinc.com]
- 8. wcu.edu [wcu.edu]
- 9. fishersci.com [fishersci.com]
- 10. bdmaee.net [bdmaee.net]
- 11. safety.duke.edu [safety.duke.edu]
- 12. environex.net.au [environex.net.au]
- 13. sites.chemengr.ucsb.edu [sites.chemengr.ucsb.edu]
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